

"Benzene, tetrapropylene-" CAS number 25265-78-5

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Compound of Interest

Compound Name: Benzene, tetrapropylene-

Cat. No.: B1584789

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An In-Depth Technical Guide to Tetrapropylene Benzene (CAS 25265-78-5): Synthesis, Applications, and Environmental Significance

Introduction

Benzene, tetrapropylene-, also known by its CAS number 25265-78-5 and often referred to as tetrapropylene benzene (TPB) or branched alkylbenzene (BAB), is a synthetic organic compound with significant historical importance in the chemical industry.^{[1][2]} As a member of the alkylbenzene family, it consists of a benzene ring alkylated with a highly branched twelve-carbon (dodecyl) chain derived from the oligomerization of propylene.^{[3][4]}

This compound's primary role has been as a chemical intermediate, specifically as the precursor to branched alkylbenzene sulfonates (BAS), a class of anionic surfactants once widely used in detergents.^{[5][6][7]} However, the very molecular structure that provided desirable properties for cleaning applications also led to significant environmental persistence.

This guide offers a comprehensive technical overview of tetrapropylene benzene, designed for researchers, scientists, and professionals in drug development. It moves beyond a simple recitation of facts to explore the causal links between its chemical structure, industrial synthesis, functional applications, and, most critically, its environmental fate. The story of TPB is a classic case study in industrial chemistry, illustrating how an improved understanding of molecular biodegradability catalyzed a global shift towards more environmentally sustainable alternatives like linear alkylbenzene sulfonates (LAS).

Part 1: Chemical Identity and Physicochemical Properties

"Benzene, tetrapropylene-" is not a single, discrete molecule but a complex mixture of isomers. The name originates from its synthesis, where propylene tetramer—a C12 olefin mixture—is used to alkylate the benzene ring.^[4] This process results in a variety of branched dodecyl chains attached to the phenyl group at different positions. This structural heterogeneity is a defining characteristic of the substance.

The IUPAC name for one of the many possible isomers is 1,2,3,5-tetrapropylbenzene, but this does not represent the commercial product accurately.^[1] The common industry term, "dodecylbenzene (hard type)," distinguishes it from the more biodegradable "soft type" linear dodecylbenzene.^[8]

Key Physicochemical Data

A summary of the essential physicochemical properties for the isomeric mixture is presented below.

Property	Value	Source(s)
CAS Number	25265-78-5	[1] [9]
Molecular Formula	C ₁₈ H ₃₀	[1] [10]
Average Molecular Weight	~246.4 g/mol	[1] [9]
Appearance	Colorless to yellowish liquid	[11]
Density	0.856 - 0.9 g/mL at 25°C	[8] [11]
Melting Point	~3 °C	[8] [11]
Boiling Point	185-188 °C at 15 mm Hg	[11]
Refractive Index	~1.482 (n _{20/D})	[11]
Solubility	Soluble in organic solvents; insoluble in water.	[11]

Structural Isomerism: Branched vs. Linear Alkylbenzenes

The distinction between branched (hard) and linear (soft) alkylbenzenes is fundamental to understanding their application and environmental impact. The branching, particularly the presence of quaternary carbon atoms in the alkyl chain of TPB, is the primary reason for its low biodegradability.[\[12\]](#)

Tetrapropylene Benzene (Branched)

Complex mixture of highly branched C12 isomers

Linear Alkylbenzene (Linear)

Straight C12 alkyl chain

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Caption: General structures of branched (TPB) vs. linear (LAB) dodecylbenzene.

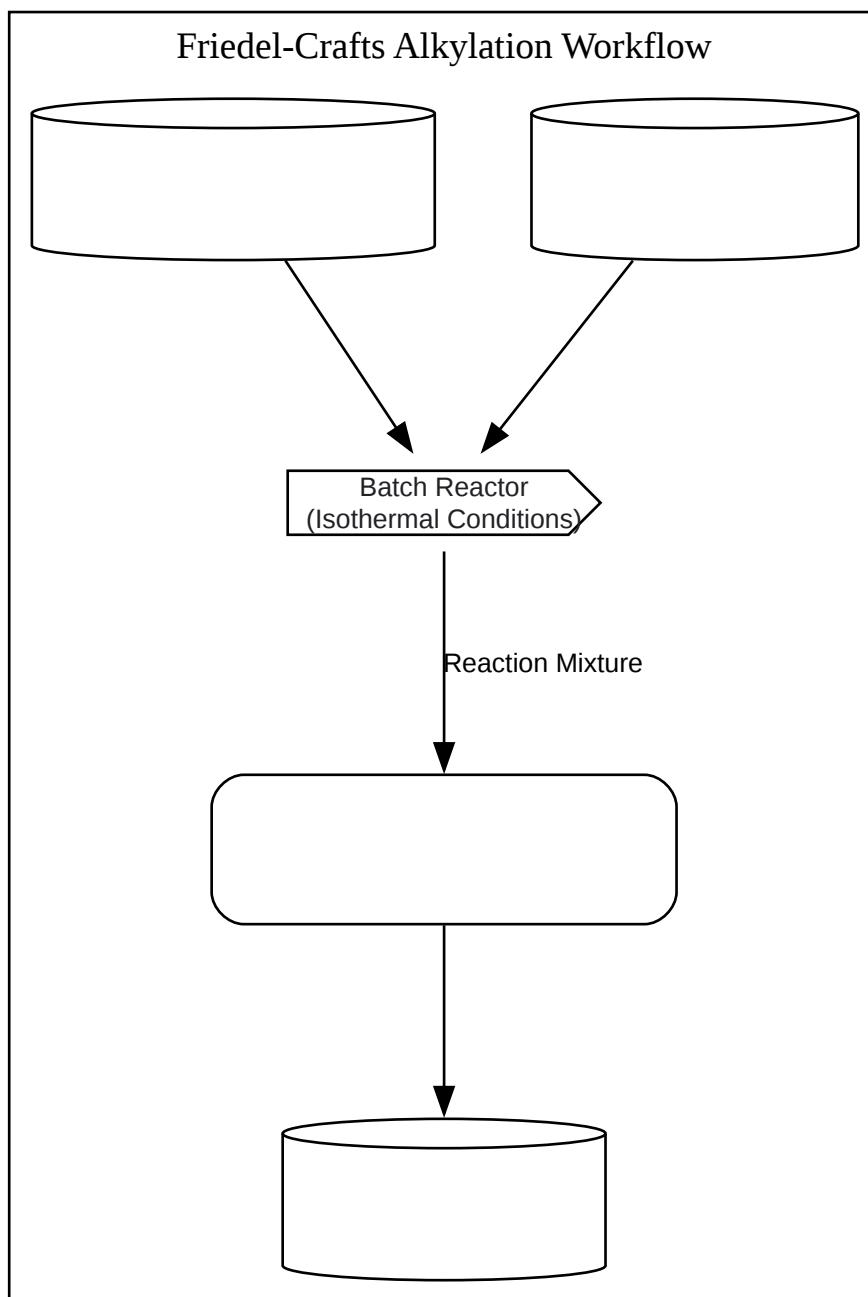
Part 2: Synthesis and Manufacturing

The industrial production of tetrapropylene benzene is achieved through the Friedel-Crafts alkylation of benzene. This classic electrophilic aromatic substitution reaction creates a new carbon-carbon bond between the aromatic ring and the alkyl group.

Core Reaction Mechanism

- Carbocation Formation: The olefin (propylene tetramer) reacts with a strong Lewis acid catalyst, such as aluminum chloride (AlCl_3), or a proton acid like hydrofluoric acid (HF), to form a secondary or tertiary carbocation. The formation of the more stable tertiary carbocation is favored, which contributes to the high degree of branching in the final product.

- Electrophilic Attack: The electron-rich benzene ring acts as a nucleophile, attacking the carbocation. This step forms a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.
- Deprotonation: A weak base (e.g., AlCl_4^-) removes a proton from the carbon atom bearing the new alkyl group, restoring the aromaticity of the ring and regenerating the catalyst.



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